

Technical Guide: Spectral Properties and Overlap of Vat Red 1

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Compound of Interest

Compound Name: *Oralith Brilliant Pink R*

CAS No.: 52641-31-3

Cat. No.: B7797378

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Executive Summary: The Thioindigo Fluorophore

Vat Red 1 (6,6'-dichloro-4,4'-dimethylthioindigo) is a hydrophobic, organochlorine dye.^[1] Unlike engineered biological fluorophores (e.g., Alexa Fluor), Vat Red 1 functions as a solvatochromic lipophilic probe. It exhibits strong fluorescence in non-polar environments (lipids, hydrophobic pockets) and is quenched in aqueous media.^[2]

- Primary Application: Lipid droplet staining, hydrophobic matrix visualization.
- Spectral Class: Green Excitation / Orange-Red Emission.^[1]
- Key Advantage: Superior photostability compared to traditional organic dyes due to its indigoid structure.

Spectral Characterization

Vat Red 1 is a "turn-on" probe.^[1] Its spectral peaks shift significantly based on the solvent polarity (solvatochromism).^{[3][4]}

Physicochemical Profile

Property	Data	Notes
Chemical Structure	Thioindigo derivative	Planar, rigid structure confers high quantum yield in lipids.[1]
Excitation Max ()	520 – 550 nm	Best excited by 532 nm or 561 nm lasers.[1]
Emission Max ()	580 – 610 nm	Emits in the Orange/Red channel.
Stokes Shift	~60–80 nm	Large shift reduces self-quenching.[1]
Solubility	Xylene, DMSO, Lipids	Insoluble in water (precipitates/aggregates).

Spectral Overlap Analysis

Vat Red 1 occupies the "Goldilocks" zone of the visible spectrum, leading to significant overlap with common red fluorophores.

Competitor Fluorophore	(nm)	(nm)	Overlap Assessment
Vat Red 1	540	595	Reference
Nile Red	552	636	High. Both are lipophilic.[1] Vat Red 1 is bluer (more orange).
Rhodamine B	540	565	Critical. Direct excitation overlap; emission tails overlap.
Propidium Iodide (PI)	535	617	High. Vat Red 1 will bleed into PI channels.
Texas Red / Alexa 594	596	615	Moderate. Vat Red 1 can be excited by 561 nm but emits lower than Texas Red.
Phycoerythrin (PE)	496/565	578	Severe. Vat Red 1 is indistinguishable from PE in broad bandpass filters.

Comparative Performance: Vat Red 1 vs. Nile Red

The most direct competitor to Vat Red 1 is Nile Red, the standard for lipid droplet imaging.

Mechanism of Action

- Nile Red: Solvatochromic dye that fluoresces yellow-gold in neutral lipids and red in polar lipids.[1][4]
- Vat Red 1: Thioindigo-based fluorescence.[1][5] It is less sensitive to polarity shifts than Nile Red but offers higher photostability due to the lack of a flexible diethylamino group (which is prone to twisting/quenching in Nile Red).

Decision Matrix

- Choose Nile Red if: You need to distinguish between neutral lipids (triglycerides) and polar lipids (phospholipids) using emission ratiometry.
- Choose Vat Red 1 if: You are performing long-term time-lapse imaging of lipid droplets and require resistance to photobleaching, or if cost is a limiting factor (industrial screening).[1]

Experimental Protocol: Lipid Staining with Vat Red 1

Self-Validating Protocol for Adherent Cells

Reagents

- Stock Solution: Dissolve 1 mg Vat Red 1 in 1 mL DMSO (High concentration stock). Sonicate to ensure complete dissolution.
- Working Solution: Dilute Stock 1:1000 in PBS (Final ~1-5 μM). Note: Solution may appear cloudy; the dye will partition into membranes.

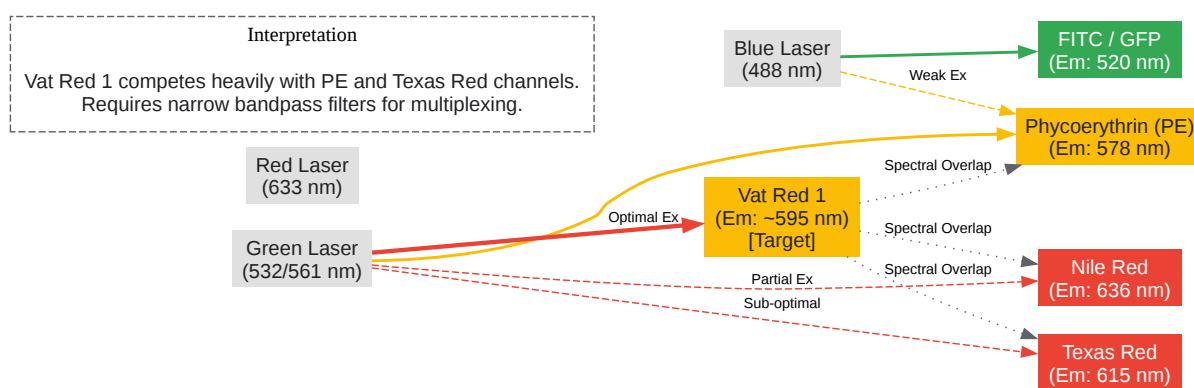
Workflow

- Fixation: Fix cells with 4% Paraformaldehyde (PFA) for 15 min at RT.
 - Critical: Do not use methanol/acetone fixation as they dissolve lipids, removing the target for Vat Red 1.
- Wash: Rinse 3x with PBS.
- Staining: Incubate cells with Vat Red 1 Working Solution for 15–30 minutes in the dark at RT.
- Counterstain (Optional): Add DAPI (0.5 $\mu\text{g}/\text{mL}$) for the last 5 minutes to stain nuclei.
- Wash: Rinse 3x with PBS to remove background aggregates.
- Imaging:
 - Excitation: 532 nm or 561 nm laser.

- Emission Filter: 570–620 nm (Rhodamine/TRITC channel).

Visualizing the Spectral Landscape

The following diagram illustrates the excitation/emission hierarchy and the potential for cross-talk (bleed-through) between Vat Red 1 and common markers.



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Caption: Spectral topology showing Vat Red 1's excitation dominance in the green laser line and its emission overlap with PE and Texas Red.

References

- National Institute of Standards and Technology (NIST). Absorption spectra of thioindigo dyes in benzene and chloroform. [\[Link\]](#)
- PubChem. Vat Red 1 (C.I. 73360) Compound Summary. [\[Link\]](#)[1]
- Greenspan, P., et al. Nile red: a selective fluorescent stain for intracellular lipid droplets. [\[2\]](#)[6] *Journal of Cell Biology*. [\[Link\]](#)

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